

Sodium Thiosulfate as an Antidote for Cyanide Poisoning: Application Notes and Protocols

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Compound of Interest

Compound Name: Thiosulfuric acid

Cat. No.: B1193926

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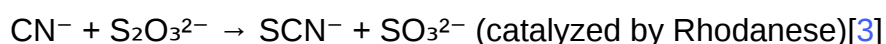
For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyanide is a potent and rapidly acting poison that inhibits cellular respiration by binding to cytochrome c oxidase, leading to cellular hypoxia and, if left untreated, rapid death.[1][2] Sodium thiosulfate is a well-established antidote for cyanide poisoning.[3] It functions as a sulfur donor for the endogenous mitochondrial enzyme rhodanese (thiosulfate sulfurtransferase), which catalyzes the conversion of toxic cyanide (CN^-) to the significantly less toxic and readily excretable thiocyanate (SCN^-).[3][4] This document provides detailed application notes, experimental protocols, and quantitative data to guide research and development of sodium thiosulfate as a cyanide countermeasure.

Mechanism of Action

The primary mechanism of action of sodium thiosulfate in cyanide detoxification involves the enzymatic transfer of a sulfane sulfur atom from thiosulfate to cyanide. This reaction is catalyzed by the enzyme rhodanese, which is predominantly found in the liver and kidneys.[3] The detoxification process can be summarized by the following reaction:

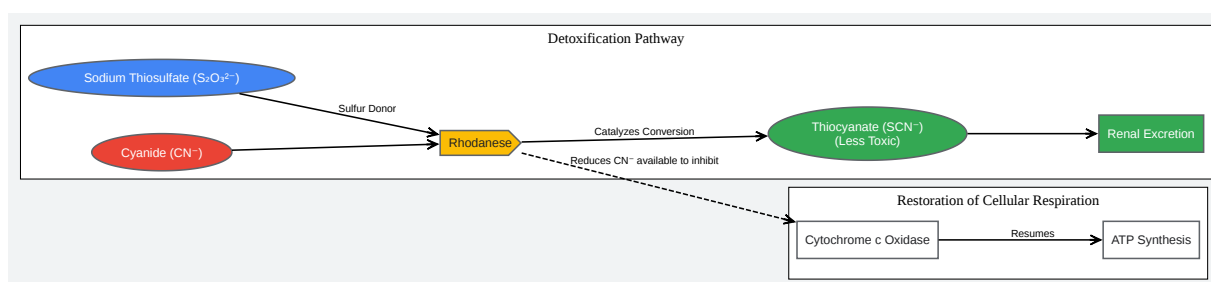
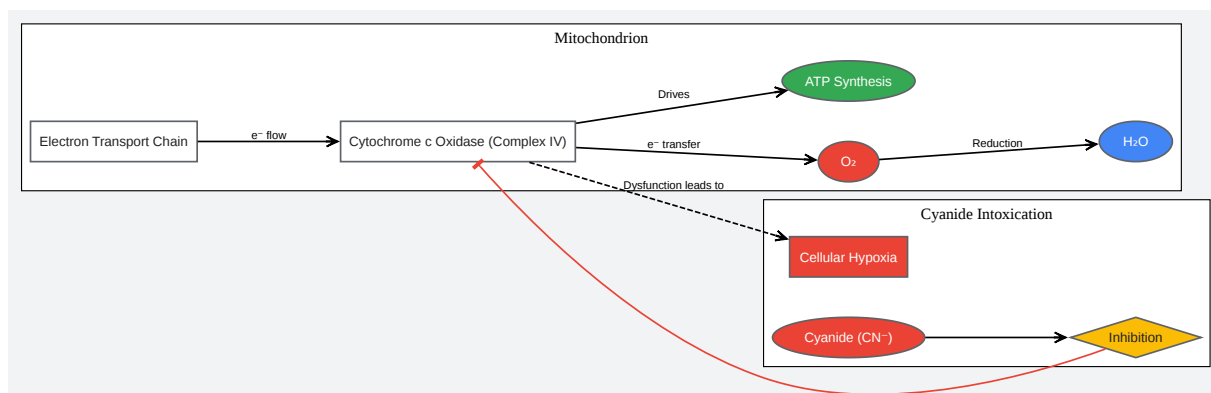


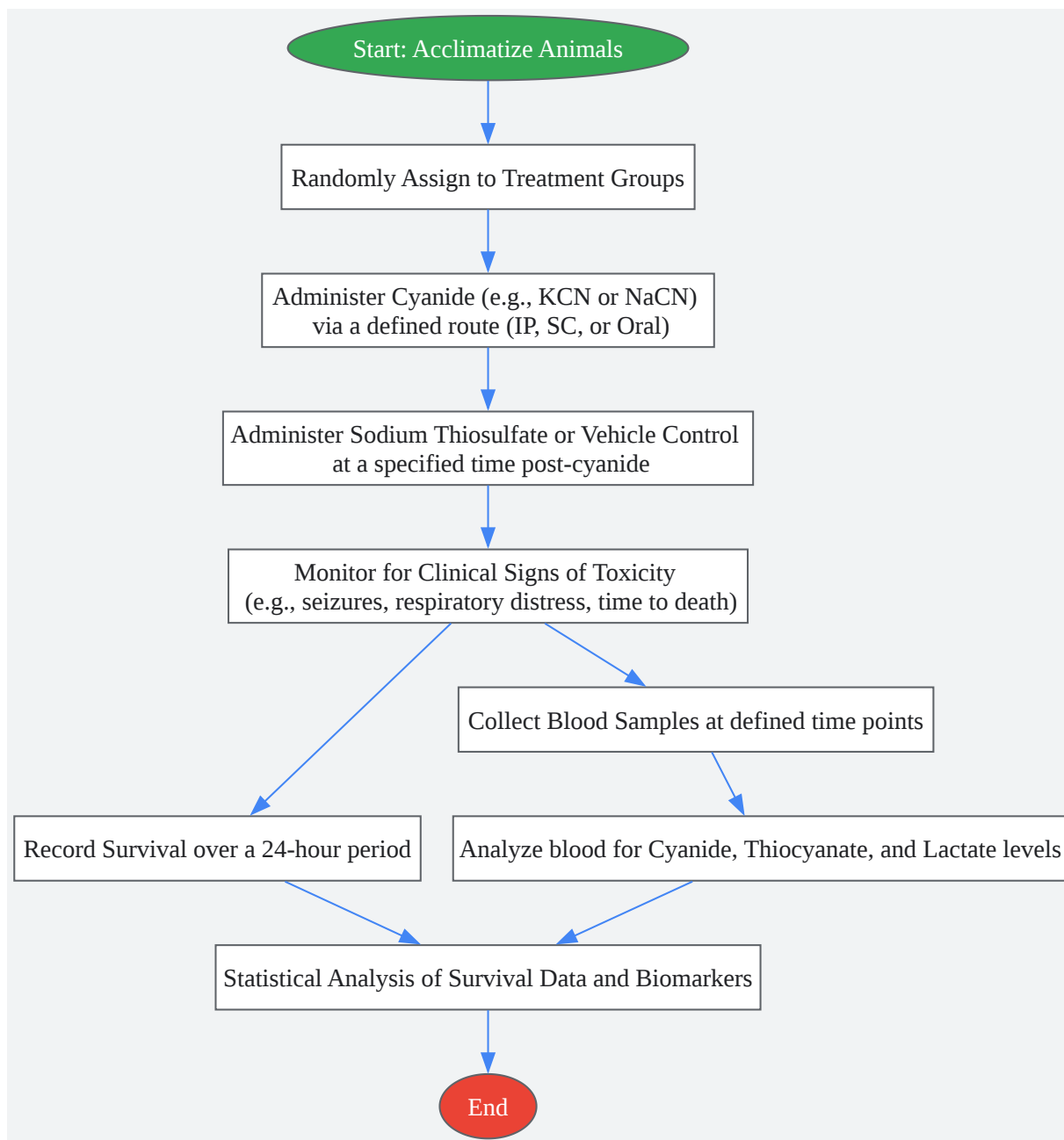
This reaction converts the highly toxic cyanide ion into thiocyanate, a compound that is approximately 200 times less toxic and can be excreted in the urine.[5] While this is the main

pathway, non-enzymatic conversion of cyanide to thiocyanate by sodium thiosulfate can also occur at high concentrations, particularly at an alkaline pH.[\[6\]](#)

Signaling Pathway and Detoxification Workflow

The following diagrams illustrate the cellular mechanism of cyanide toxicity and the detoxification pathway facilitated by sodium thiosulfate.





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